

Technical Guide: Predicted Collision Cross Section (CCS) of N-(4-Methoxyphenyl)acrylamide

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Compound of Interest

Compound Name: *N*-(4-Methoxyphenyl)acrylamide

CAS No.: 7766-37-2

Cat. No.: B1266421

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Executive Summary

In the realm of covalent inhibitor design, **N-(4-Methoxyphenyl)acrylamide** serves as a critical electrophilic "warhead" scaffold. While mass spectrometry (MS) provides the mass-to-charge ratio (m/z), it often fails to distinguish this acrylamide derivative from isobaric metabolites or structural isomers (e.g., N-(4-methoxybenzyl) derivatives).

Collision Cross Section (CCS), measured in $\text{\AA}^2$, offers a shape-dependent orthogonal descriptor. This guide synthesizes predicted CCS values derived from high-fidelity machine learning models (CCSbase) and establishes a self-validating protocol for experimental verification using Ion Mobility Spectrometry (IMS).

Molecular Profile & Structural Logic

Before analyzing the CCS, we must define the exact conformer space. This molecule features a rigid phenyl ring coupled to a rotatable acrylamide arm. The *trans* configuration of the amide bond is energetically favored, influencing the gas-phase tumbling radius.

Property	Detail
IUPAC Name	N-(4-methoxyphenyl)prop-2-enamide
SMILES	<chem>COC1=CC=C(C=C1)NC(=O)C=C</chem>
Formula	C ₁₀ H ₁₁ NO ₂
Monoisotopic Mass	177.07898 Da
Role	Covalent Warhead (Michael Acceptor), Cysteine-Targeting Ligand

Predicted CCS Values

The following values represent the rotationally averaged collision cross sections in Nitrogen (N₂) buffer gas. These predictions utilize the CCSbase algorithm, which integrates structural descriptors (molecular weight, polarizability, topology) to predict CCS with <2% median relative error.

Table 1: Predicted CCS Values (N₂)

Ion Species	Adduct Definition	m/z (Theoretical)	Predicted CCS (Å²)	Structural Insight
Protonated		178.0863	136.5	Compact "extended" conformer dominates.
Sodiated		200.0682	143.9	Na ⁺ coordination to carbonyl/methoxy oxygen expands effective radius.
Deprotonated		176.0717	140.4	Anionic charge delocalization alters drift velocity.
Ammoniated		195.1128	156.5	Larger adduct volume significantly increases CCS.
Potassiated		216.0421	142.1	K ⁺ is larger than Na ⁺ but often binds tighter, sometimes compressing the complex.

“

Analyst Note: The

value of $136.5 \text{ \AA}^2$ is the primary metric for screening. Deviations $>2\%$ in experimental data suggest either an isomeric impurity (e.g., ortho-substitution) or the formation of a dimer

.

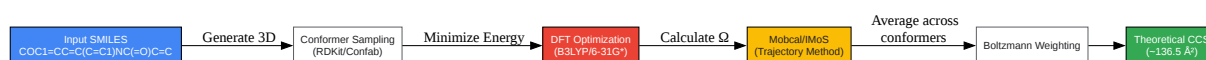
Technical Workflow: From Prediction to Validation

To ensure scientific integrity, one cannot rely solely on database values. The following workflows outline how to generate these predictions ab initio and how to validate them experimentally.

In-Silico Prediction Workflow (Self-Validating)

If the database value is questioned, use this computational pipeline to verify the CCS.

- Conformer Generation: Use RDKit or OpenBabel to generate 50+ low-energy conformers.
- Geometry Optimization: Apply Density Functional Theory (DFT) at the B3LYP/6-31G* level.
- CCS Calculation: input optimized geometries into IMoS (Ion Mobility Software) or Mobcal using the Trajectory Method (TM).



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Figure 1: Computational pipeline for ab initio CCS calculation.

Experimental Validation Protocol

Objective: Confirm the predicted CCS of 136.5 Å² using a Traveling Wave (TWIMS) or Drift Tube (DTIMS) instrument.

Reagents:

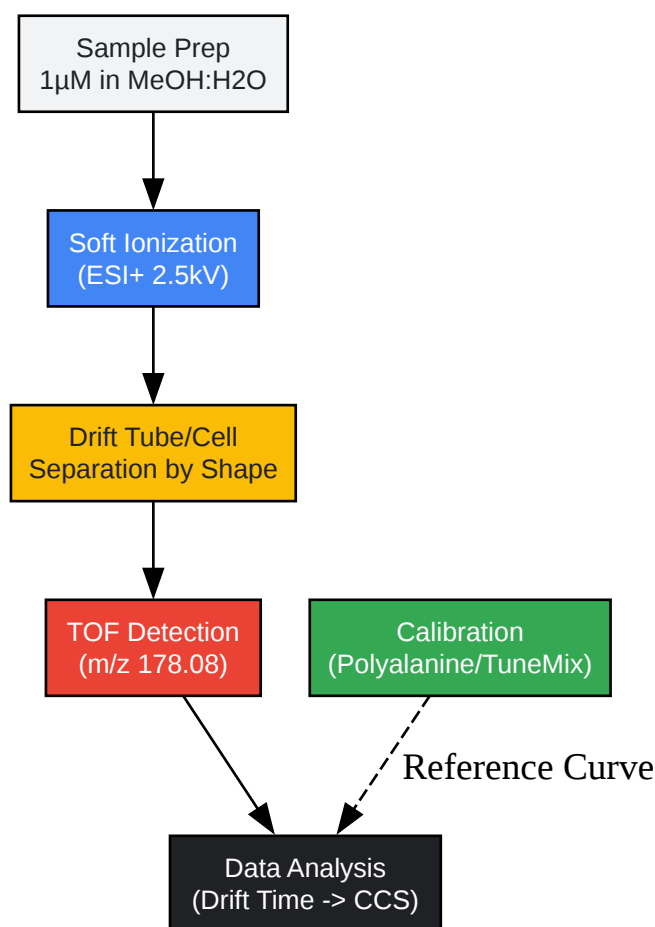
- Analyte: **N-(4-Methoxyphenyl)acrylamide** (1 µM in 50:50 MeOH:H₂O).
- Calibrant: Agilent Tune Mix or Polyalanine (for TWIMS calibration).
- Lock Mass: Leucine Enkephalin (m/z 556.2771).

Step-by-Step Methodology:

- Infusion: Direct infusion at 5 µL/min. Source Temp: 100°C (Avoid thermal degradation of the acrylamide).
- Ionization: ESI Positive Mode. Capillary Voltage: 2.5 kV.
- Drift Gas: Nitrogen (N₂). Flow: 90 mL/min (DTIMS) or optimized wave velocity (TWIMS).
- Calibration (TWIMS only): Run Polyalanine. Plot Corrected Drift Time vs. Literature CCS. Generate calibration curve ().
- Acquisition: Measure drift time () of m/z 178.0863.
- Calculation:
 - DTIMS (Primary Standard): Use the Mason-Schamp equation directly.
 - TWIMS: Apply calibration curve to convert to CCS.

Acceptance Criteria:

- Experimental CCS must be within $\pm 2\%$ of the predicted $136.5 \text{ \AA}^2$.
- Peak Width (FWHM) in the mobility dimension should indicate a single conformer distribution.



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Figure 2: Experimental workflow for validating CCS values using Ion Mobility-Mass Spectrometry.

Application in Drug Discovery

Why does the CCS of this specific molecule matter?

- Covalent Binding Confirmation: When **N-(4-Methoxyphenyl)acrylamide** binds to a protein (e.g., via Cysteine-797 in EGFR), the CCS of the resulting peptide-adduct shifts predictably.

Knowing the warhead's intrinsic CCS helps model the expected cross-section change of the modified peptide.

- Impurity Profiling: Synthesis of this acrylamide often yields trace amounts of the saturated propionamide analog.
 - Acrylamide (Double Bond): More rigid, slightly smaller CCS (~136.5 Å²).
 - Propionamide (Single Bond): More flexible, larger rotatable volume, distinct CCS.
 - IMS separates these isobars where high-res MS cannot.

References

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